

Fenazaquin-D13 certificate of analysis and purity information

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Compound of Interest

Compound Name: Fenazaquin-D13

Cat. No.: B15556661

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An In-depth Technical Guide to the Certificate of Analysis and Purity of **Fenazaquin-D13**

For researchers, scientists, and drug development professionals, the quality and characterization of analytical standards are paramount. This guide provides a comprehensive overview of the information typically found in a Certificate of Analysis (CoA) for **Fenazaquin-D13**, with a focus on purity assessment and the analytical methodologies employed.

Fenazaquin-D13 is the deuterated internal standard for Fenazaquin, a quinazoline acaricide and insecticide. Its primary use is in quantitative analysis to ensure accuracy and precision by correcting for matrix effects and variations in analytical procedures.

Physicochemical Properties of Fenazaquin

While this guide focuses on **Fenazaquin-D13**, its physicochemical properties are essentially identical to those of the parent compound, Fenazaquin. The following table summarizes key properties of Fenazaquin.

Property	Value
IUPAC Name	4-tert-butylphenethyl quinazolin-4-yl ether
CAS Number	120928-09-8
Molecular Formula	C ₂₀ H ₂₂ N ₂ O
Molecular Weight	306.40 g/mol
Appearance	White to tan, crystalline solid
Melting Point	77.5-80.0 °C
Relative Density	1.16
Vapour Pressure (25 °C)	< 6 ×10 ⁻⁶ Pa
Water Solubility (pH 7)	102 µg/L

Source: Food and Agriculture Organization of the United Nations

Analytical Methods for Purity and Quantification

The purity of **Fenazaquin-D13** is typically determined using high-performance liquid chromatography (HPLC) coupled with tandem mass spectrometry (MS/MS) or gas chromatography (GC) coupled with mass spectrometry (GC-MS). These methods are highly sensitive and selective, allowing for the accurate quantification of the deuterated standard and the detection of any potential impurities.

Quantitative Method Performance

The

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